

Propaquizafop efficacy comparison on different grass weed species

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Compound Focus: Propaquizafop

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Experimental Evidence for Propaquizafop Efficacy

A 2025 study confirmed that **propaquizafop** is a highly effective solution for controlling **Eleusine indica** that has developed resistance to other major herbicides [1].

- Experimental Protocol:** The research used a **whole-plant pot assay** to evaluate herbicide efficacy. Seeds of resistant *E. indica* were collected from oil palm plantations in Indonesia, while susceptible seeds were used as a control. Herbicides (glyphosate, paraquat, and **propaquizafop**) were applied at seven different dose levels, ranging from 0 to 8 times the recommended field rate. Plant dry weight was measured four weeks after application to determine the **GR₅₀** (herbicide dose required for a 50% reduction in plant growth) [1].
- Key Findings on Efficacy and Resistance:** The study classified resistance levels based on the Resistance Ratio (RR), which is the GR₅₀ of the resistant population divided by the GR₅₀ of the susceptible population [1].

The table below summarizes the resistance levels of the *E. indica* populations to different herbicides:

Herbicide	Mode of Action Group	Resistance Status of <i>E. indica</i>	Resistance Ratio (RR) [1]
Propaquizafop	ACCase Inhibitor (Group 1)	Susceptible	< 2.0
Glyphosate	EPSPS Inhibitor (Group 9)	Resistant	2.58 - 4.36

Herbicide	Mode of Action Group	Resistance Status of <i>E. indica</i>	Resistance Ratio (RR) [1]
Paraquat	Photosystem I Inhibitor (Group 22)	Resistant	2.30 - 3.37

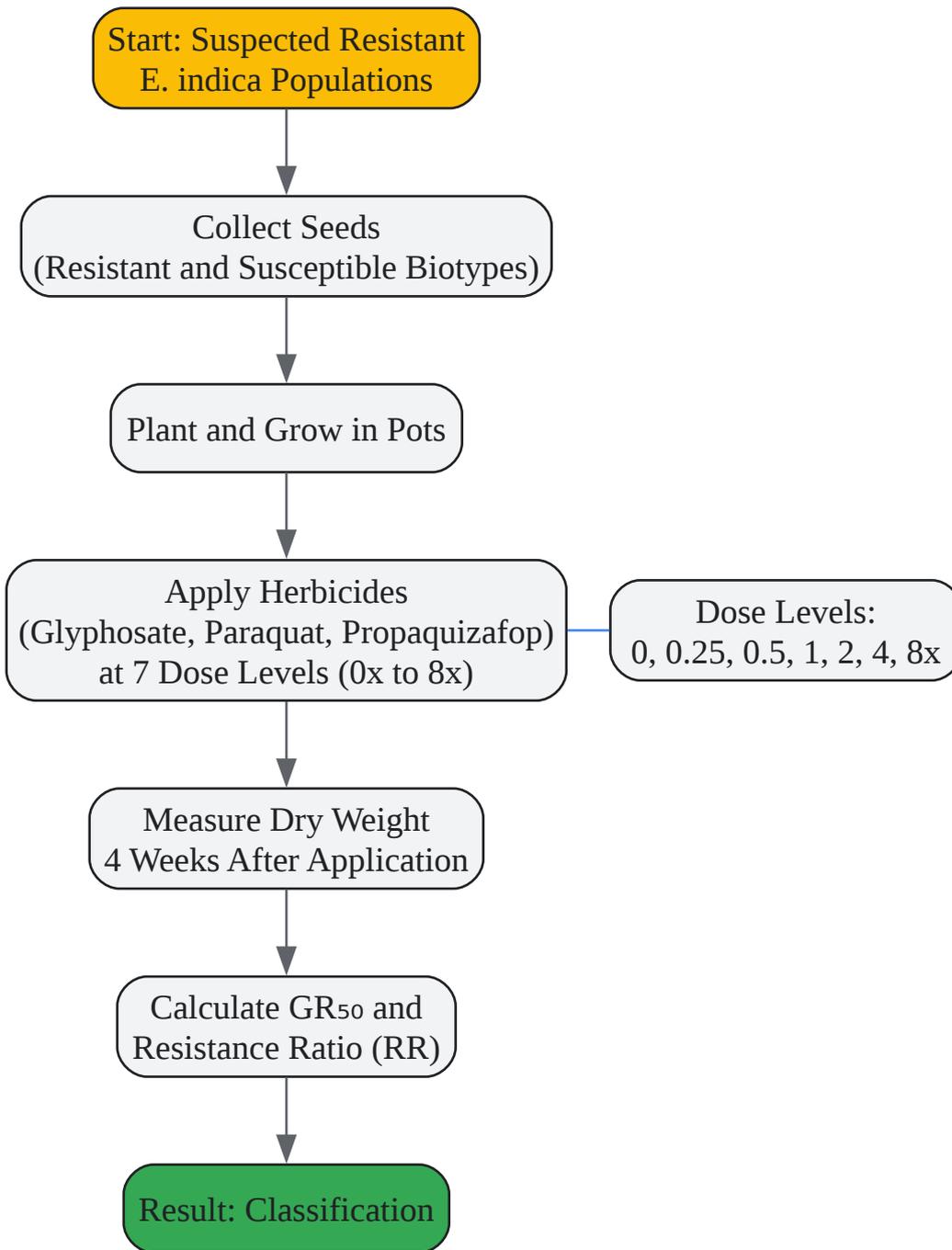
This demonstrates that **propaquizafop** effectively controlled the *E. indica* biotypes that were resistant to both glyphosate and paraquat [1].

Research Context and Comparative Insights

Propaquizafop belongs to the **Aryloxyphenoxypropionate (FOPs)** family within the Herbicide Resistance Action Committee (HRAC) Group 1, which inhibits the **ACCase enzyme** in grasses [2] [1]. This context is important for understanding its use and potential resistance issues.

- **Resistance Concerns with ACCase Inhibitors:** Research on ryegrass (*Lolium* spp.) has documented resistance to haloxyfop, another ACCase inhibitor [2]. One study found herbicide resistance in **79% of commercial ryegrass seed lines** tested, with resistance frequencies for haloxyfop ranging from **0.00112% to 10%** [2]. This highlights a growing challenge within this herbicide mode of action.
- **Implication for Propaquizafop:** The resistance documented in ryegrass to other FOPs suggests that **propaquizafop** could also be vulnerable to cross-resistance in some weed species. Therefore, it is crucial to use it within a diversified weed management strategy [2].

The following diagram illustrates the experimental workflow from the 2025 study and the logical relationship of **propaquizafop**'s efficacy:



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Interpretation and Guidance for Researchers

The available data allows for these key conclusions:

- **Propaquizafop is a potent alternative** for managing grass weeds, like *Eleusine indica*, that have developed multiple resistance to other herbicide groups [1].
- **Lack of broad-spectrum comparative data** means its performance against other specific grass weeds (e.g., *Setaria* spp., *Echinochloa* spp.) cannot be definitively stated from these results alone.
- **Resistance management is critical.** Given the documented resistance to other ACCase inhibitors, **propaquizafop** should be rotated with herbicides from different HRAC groups to preserve its long-term efficacy [2] [1].

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